

In-Depth Technical Guide: Physicochemical Properties of 3-nitro-1H-indole

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Compound of Interest

Compound Name: 3-nitro-1H-indole

Cat. No.: B1337540

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This technical guide provides a comprehensive overview of the available data on the solubility and melting point of **3-nitro-1H-indole**. Due to the limited availability of explicit experimental values in publicly accessible literature and databases, this guide also furnishes detailed, standardized experimental protocols for the determination of these critical physicochemical properties.

Core Physicochemical Properties

Quantitative experimental data for the melting point and solubility of **3-nitro-1H-indole** are not readily available in common chemical databases. The following table summarizes the known physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O ₂	PubChem
Molecular Weight	162.15 g/mol	PubChem
Physical Form	Solid	Sigma-Aldrich
Melting Point	Not available	Chemical Synthesis Database[1]
Solubility	No quantitative data available	N/A
Storage Temperature	2-8°C, sealed in a dry environment	Sigma-Aldrich

Experimental Protocols

Given the absence of published specific values, the following sections provide detailed methodologies for the experimental determination of the melting point and solubility of **3-nitro-1H-indole**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition typically occurs over a narrow temperature range. The following protocol describes the capillary method, a common and reliable technique for melting point determination.

Materials and Equipment:

- **3-nitro-1H-indole** sample
- Melting point apparatus (e.g., Stuart SMP30 or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

- Thermometer (calibrated)

Procedure:

- Sample Preparation:
 - Place a small amount of dry **3-nitro-1H-indole** into a mortar and gently grind it into a fine powder using a pestle. This ensures uniform packing in the capillary tube.
- Capillary Tube Packing:
 - Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.
 - Invert the tube and tap the sealed end gently on a hard surface to pack the sample down into the bottom.
 - Repeat until a column of packed solid of 2-3 mm in height is obtained.
- Melting Point Measurement:
 - Insert the packed capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat at a rapid rate initially.
 - Observe the sample through the magnifying lens.
 - When the temperature is approximately 15-20°C below the expected (or preliminary) melting point, reduce the heating rate to 1-2°C per minute. A slow heating rate is crucial for an accurate measurement.
 - Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
 - Continue to heat slowly and record the temperature at which the last solid crystal melts (the end of the melting range).

- The recorded melting range provides an indication of the sample's purity. A narrow range (0.5-2°C) is indicative of a pure compound.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The following protocol outlines a general method for determining the solubility of **3-nitro-1H-indole** in various solvents.

Materials and Equipment:

- **3-nitro-1H-indole** sample
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dimethyl sulfoxide (DMSO), dichloromethane (DCM))
- Vials with screw caps
- Analytical balance
- Magnetic stirrer and stir bars
- Thermostatic shaker bath
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Syringe filters (e.g., 0.45 µm)
- Volumetric flasks and pipettes

Procedure:

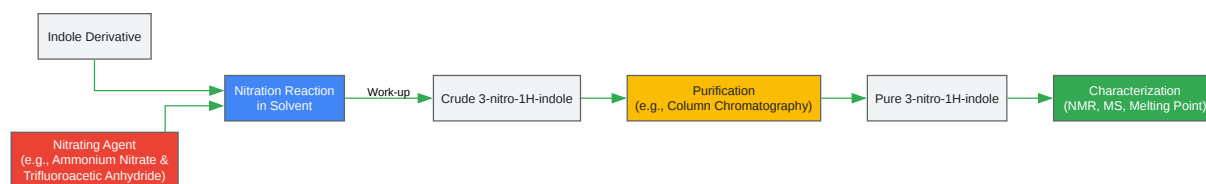
- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **3-nitro-1H-indole** and add it to a vial containing a known volume of the chosen solvent.

- Seal the vial and place it in a thermostatic shaker bath set to a constant temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
- Quantitative Analysis by HPLC:
 - Prepare a series of standard solutions of **3-nitro-1H-indole** of known concentrations in the same solvent.
 - Inject the standard solutions into the HPLC system to generate a calibration curve (peak area vs. concentration).
 - Inject the filtered sample solution into the HPLC system.
 - Determine the concentration of **3-nitro-1H-indole** in the sample by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - The solubility can be expressed in various units, such as mg/mL or mol/L, based on the determined concentration in the saturated solution.

Synthesis Workflow

While not a signaling pathway, a common logical relationship in chemistry is the synthesis of a compound. The following diagram illustrates a general workflow for the synthesis and

purification of 3-nitroindoles.[2]



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Caption: A generalized workflow for the synthesis and characterization of **3-nitro-1H-indole**.

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